

# Common issues with JNJ-26993135 stability and storage

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Compound of Interest

Compound Name: JNJ-26993135

Cat. No.: B1673010 Get Quote

# **Technical Support Center: JNJ-26993135**

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and storage of **JNJ-26993135**, a potent and selective leukotriene A4 hydrolase (LTA4H) inhibitor.

# Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term and short-term storage conditions for solid **JNJ-**26993135?

A1: For long-term storage of solid **JNJ-26993135**, it is recommended to keep it at -20°C for months to years. For short-term storage, such as a few days to weeks, it can be stored at 0 - 4°C.[1] The compound should be kept in a dry, dark environment.[1]

Q2: How should I store **JNJ-26993135** once it is dissolved in a solvent?

A2: Stock solutions of **JNJ-26993135** should be stored at -80°C for long-term storage (up to 6 months) or at -20°C for shorter periods.[2][3] For very short-term use (a few days to weeks), solutions in DMSO can be kept at 4°C.[3]

Q3: What is the recommended solvent for dissolving **JNJ-26993135**?

A3: **JNJ-26993135** is soluble in DMSO.[1]



Q4: Is JNJ-26993135 sensitive to light?

A4: While specific data on the photosensitivity of **JNJ-26993135** is not readily available, it is recommended to store it in the dark as a general precaution for benzothiazole-containing compounds.[1]

Q5: How stable is JNJ-26993135 during shipping?

A5: The compound is considered stable enough for shipping at ambient temperature for a few weeks.[1]

# Troubleshooting Guide Issue 1: Compound Precipitation in Aqueous Experimental Media

#### Symptoms:

- You observe cloudiness or visible precipitate after diluting your DMSO stock solution of JNJ-26993135 into your aqueous assay buffer.
- You are seeing inconsistent or lower-than-expected activity in your experiments.

Potential Cause: **JNJ-26993135**, like many kinase inhibitors, is poorly soluble in aqueous solutions. When a concentrated DMSO stock is diluted into an aqueous buffer, the compound can crash out of solution.

#### Solutions:

- Optimize Final DMSO Concentration: Aim for the lowest possible final concentration of DMSO in your assay that your experiment can tolerate, typically ≤0.5%.
- Serial Dilutions: Instead of a single large dilution, perform serial dilutions of your DMSO stock in your aqueous buffer.
- Pre-warm Buffer: Warming your aqueous buffer to the experimental temperature before adding the compound stock can sometimes help.



- Inclusion of a Surfactant: Consider the inclusion of a low concentration of a non-ionic surfactant, such as Tween-20 or Triton X-100, in your assay buffer to improve solubility.
- Solubility Testing: Perform a simple solubility test by preparing a range of concentrations of JNJ-26993135 in your final assay buffer and visually inspecting for precipitation after a relevant incubation time.

### **Issue 2: Inconsistent Results Between Experiments**

#### Symptoms:

 You observe significant variability in your results when using the same stock solution of JNJ-26993135 over a period of time.

#### Potential Causes:

- Degradation of Stock Solution: Improper storage or frequent freeze-thaw cycles can lead to degradation.
- Water Contamination in DMSO: DMSO is hygroscopic and can absorb water from the atmosphere. Water in the DMSO stock can promote hydrolysis of the compound.

#### Solutions:

- Aliquot Stock Solutions: To avoid repeated freeze-thaw cycles, aliquot your main stock solution into smaller, single-use volumes.
- Use Anhydrous DMSO: Prepare stock solutions using high-quality, anhydrous DMSO.
- Proper Storage: Ensure your stock solutions are stored at -80°C for long-term storage.
- Fresh Dilutions: Prepare fresh dilutions from your stock for each experiment.

# **Data Summary**



| Parameter              | Condition   | Recommendation | Citation |
|------------------------|---|----------------|----------|
| Storage (Solid)        | Long-term   | -20°C          | [1]      |
| Short-term             | 0 - 4°C   | [1]            |          |
| Storage (In DMSO)      | Long-term   | -80°C          | [2]      |
| Short-term             | 4°C   | [3]            |          |
| Recommended<br>Solvent | DMSO  | [1]            | _        |
| Shipping               | Ambient Temperature   | [1]            | _        |
| Incompatible Materials | Strong acids/alkalis,<br>strong<br>oxidizing/reducing<br>agents | [2]            | _        |

# Experimental Protocols Protocol 1: Preparation of JNJ-26993135 Stock Solution

- Materials:
  - JNJ-26993135 powder
  - Anhydrous Dimethyl Sulfoxide (DMSO)
  - Sterile microcentrifuge tubes
- Procedure:
  - 1. Allow the vial of **JNJ-26993135** powder to equilibrate to room temperature before opening to prevent condensation.
  - 2. Weigh the desired amount of JNJ-26993135 powder in a sterile microcentrifuge tube.
  - 3. Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM).



- 4. Vortex briefly to dissolve the powder completely.
- 5. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- 6. Store the aliquots at -80°C.

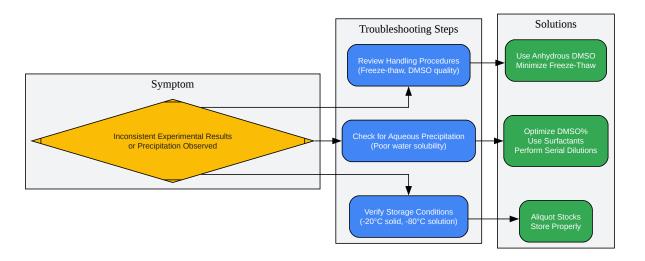
# Protocol 2: Assessment of JNJ-26993135 Stability by HPLC

- Objective: To determine the stability of a JNJ-26993135 stock solution over time under specific storage conditions.
- Materials:
  - JNJ-26993135 stock solution in DMSO
  - HPLC system with a UV detector
  - C18 HPLC column
  - Mobile phase (e.g., acetonitrile and water with 0.1% formic acid)
- Procedure:
  - 1. Time Zero (T0) Sample: Immediately after preparing the stock solution, dilute a small aliquot to a suitable concentration for HPLC analysis (e.g.,  $10 \mu M$ ) in the mobile phase. Inject this sample into the HPLC system and record the chromatogram. The area of the main peak corresponding to **JNJ-26993135** is your T0 reference.
  - 2. Incubation: Store the remaining aliquots of the stock solution under the desired test conditions (e.g., 4°C, room temperature, -20°C).
  - 3. Time Point (Tx) Samples: At specified time points (e.g., 24 hours, 48 hours, 1 week), retrieve an aliquot from each storage condition.
  - 4. Dilute the aliquot to the same concentration as the T0 sample and analyze by HPLC using the same method.



5. Data Analysis: Compare the peak area of **JNJ-26993135** at each time point to the T0 peak area. A decrease in the peak area and the appearance of new peaks indicate degradation. Calculate the percentage of the compound remaining at each time point.

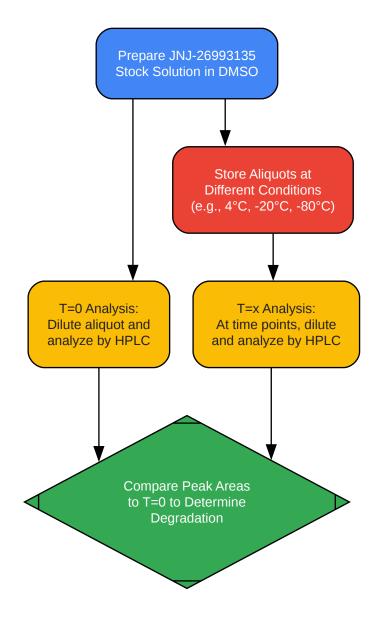
### **Visualizations**



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Caption: Troubleshooting workflow for JNJ-26993135 stability issues.





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Caption: Experimental workflow for assessing JNJ-26993135 stability.

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### References

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